

In-Depth Technical Guide to the Physical Characteristics of 2-Benzimidazolethiol-d4

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Compound of Interest

Compound Name: 2-Benzimidazolethiol-d4

Cat. No.: B562739

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **2-Benzimidazolethiol-d4**, a deuterated analog of 2-Benzimidazolethiol. The information herein is intended to support research, development, and quality control activities involving this compound.

Data Presentation: Physical Characteristics

The physical properties of **2-Benzimidazolethiol-d4** are summarized in the table below. For comparative purposes, data for the non-deuterated form, 2-Benzimidazolethiol, is also included where available.

Physical Characteristic	2-Benzimidazolethiol-d4	2-Benzimidazolethiol (for comparison)
Chemical Formula	C ₇ H ₂ D ₄ N ₂ S	C ₇ H ₆ N ₂ S
Molecular Weight	154.23 g/mol	150.21 g/mol
Appearance	Off-white to pale yellow crystalline powder	Off-white to pale yellow crystalline powder. [1]
Melting Point	275 - >300 °C	300 - 304 °C. [1]
Boiling Point	Not experimentally determined	270.6 ± 23.0 °C (Predicted)
Density	Not experimentally determined	1.42 g/cm ³
Solubility	Soluble in Dichloromethane, Hexane, Methanol	Slightly soluble in water; Soluble in ethanol and acetone. [1]
CAS Number	1246816-47-8	583-39-1

Experimental Protocols

Detailed methodologies for determining the key physical characteristics of a solid organic compound like **2-Benzimidazolethiol-d4** are provided below. These protocols are generalized and may require optimization based on specific laboratory conditions and equipment.

Determination of Melting Point

The melting point is a critical indicator of purity for a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for sample grinding)

Procedure:

- Ensure the sample of **2-Benzimidazolethiol-d4** is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate initially to determine an approximate melting range.
- Allow the apparatus to cool below the approximate melting point.
- Prepare a new sample and heat at a slower rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first liquid is observed (onset of melting) and the temperature at which the entire solid has transitioned to a liquid (completion of melting). This range is the melting point of the sample.^[1]

Determination of Solubility

Solubility provides insights into the polarity of the compound and is crucial for formulation and biological studies.

Apparatus:

- Test tubes and rack
- Vortex mixer or stirring rods
- Graduated pipettes or micropipettes
- Analytical balance

Procedure:

- Weigh a precise amount of **2-Benzimidazolethiol-d4** (e.g., 1-5 mg) and place it into a clean, dry test tube.
- Add a specific volume of the desired solvent (e.g., 1 mL of Dichloromethane, Hexane, or Methanol) to the test tube.
- Agitate the mixture vigorously using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes).
- Visually inspect the solution. If the solid has completely disappeared, it is considered soluble.
- If the solid has not fully dissolved, the mixture can be gently warmed to assess for temperature-dependent solubility.
- The solubility can be qualitatively described (e.g., soluble, slightly soluble, insoluble) or quantitatively determined by adding known amounts of solute to a fixed volume of solvent until saturation is reached.

Determination of Density (for a Solid Powder)

The density of a powdered solid can be determined using a gas pycnometer or by liquid displacement if the solid is insoluble in the liquid.

Apparatus:

- Gas pycnometer or a graduated cylinder and a compatible non-solvent liquid
- Analytical balance

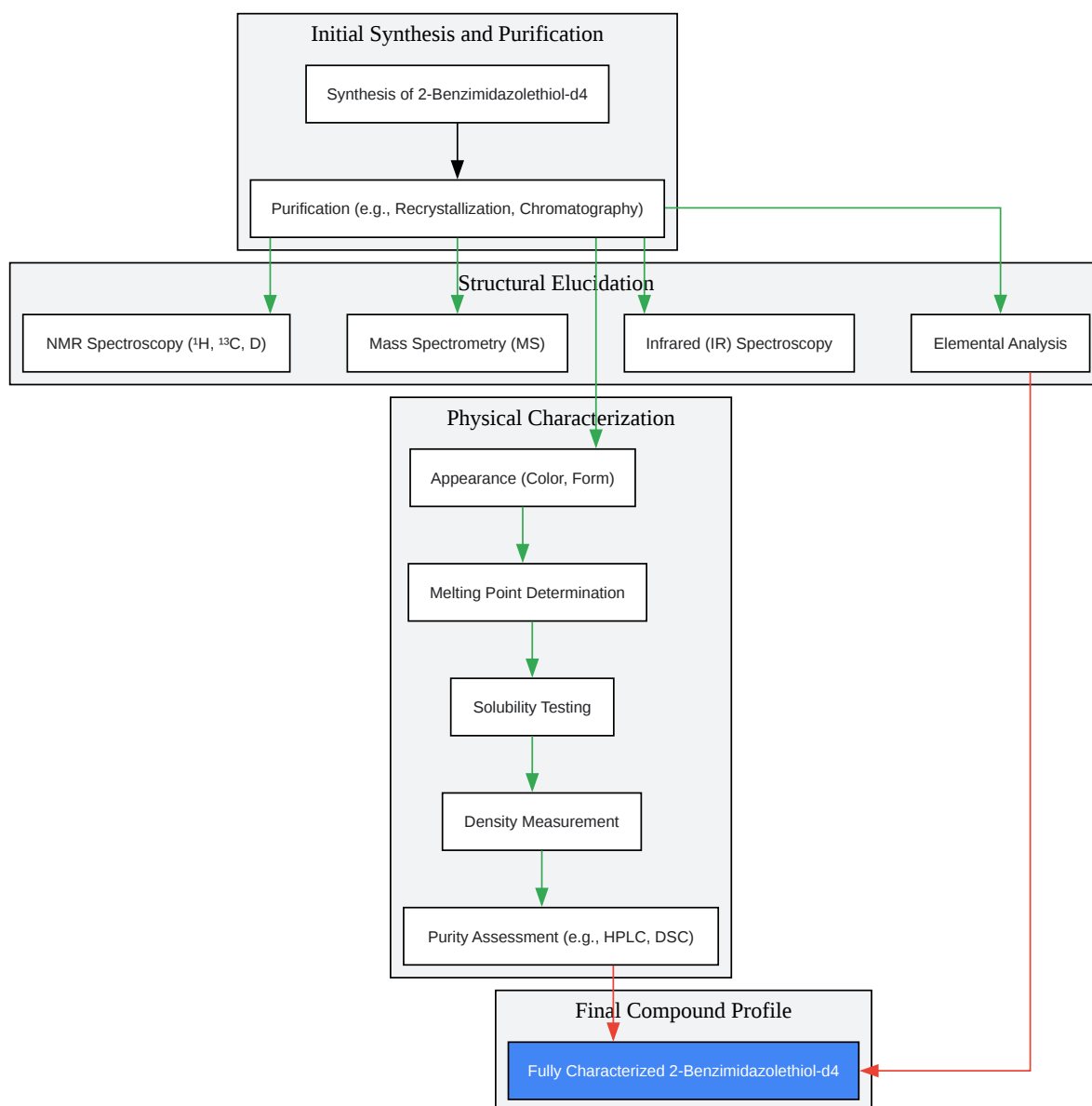
Procedure (using Liquid Displacement):

- Weigh a known mass of **2-Benzimidazolethiol-d4** using an analytical balance.
- Select a liquid in which the compound is known to be insoluble.
- Add a known volume of this liquid to a graduated cylinder and record the initial volume (V_1).

- Carefully add the weighed solid to the graduated cylinder, ensuring no liquid splashes out and that the solid is fully submerged.
- Gently agitate to remove any trapped air bubbles.
- Record the new volume (V_2). The volume of the solid is the difference between the final and initial volumes ($V_2 - V_1$).
- Calculate the density using the formula: $\text{Density} = \text{Mass} / (V_2 - V_1)$.

Mandatory Visualization

The following diagram illustrates a general workflow for the physical and chemical characterization of a new chemical entity such as **2-Benzimidazolethiol-d4**.



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Figure 1. Workflow for the physical and chemical characterization of **2-Benzimidazolethiol-d4**.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
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